

In-Depth Technical Guide to the Safe Handling of 3-Chlorobenzyl Bromide

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Compound of Interest

Compound Name: 3-Chlorobenzyl bromide

Cat. No.: B146248

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Chlorobenzyl bromide** (CAS No. 766-80-3), a crucial reagent in various synthetic applications within pharmaceutical and chemical research. Due to its hazardous properties, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the integrity of research.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **3-Chlorobenzyl bromide** is fundamental to its safe handling. This substance is a colorless to light yellow liquid.^{[1][2]} It is characterized as a lachrymator, meaning it is a potent irritant to the eyes, causing tearing.^{[3][4]}

Table 1: Physicochemical and Toxicity Data for **3-Chlorobenzyl bromide**

| Property | Value | Reference(s) |
|------------------|---|--------------|
| Chemical Formula | C ₇ H ₆ BrCl | [3][5] |
| Molecular Weight | 205.48 g/mol | [5][6] |
| Appearance | Colorless to light yellow liquid | [1][7] |
| Boiling Point | 109-110 °C @ 12 mmHg | [1][6] |
| Density | 1.565 g/mL at 25 °C | [6][7] |
| Flash Point | > 110 °C (> 230 °F) | [1] |
| Solubility | Slightly soluble in water.[2] Reacts slowly with water.[8] | [2][8] |
| Vapor Density | 7.1 | [1] |
| Acute Toxicity | No acute toxicity information is available. The toxicological properties have not been fully investigated.[1] Causes severe skin burns and eye damage.[1] [9] May cause respiratory irritation.[3] | [1][3][9] |

Hazard Identification and Personal Protective Equipment (PPE)

3-Chlorobenzyl bromide is classified as a hazardous substance, primarily due to its corrosive nature and lachrymatory effects.[1][3]

Primary Hazards:

- Corrosive: Causes severe skin burns and eye damage.[1][9][10]
- Lachrymator: A powerful eye irritant that can cause significant tearing and discomfort.[3][4]

- Respiratory Irritant: Inhalation of vapors may cause respiratory irritation, coughing, shortness of breath, headache, and nausea.[3] The substance is destructive to the tissues of the mucous membranes and upper respiratory tract.[3]
- Combustible: The substance is a combustible liquid.[7]

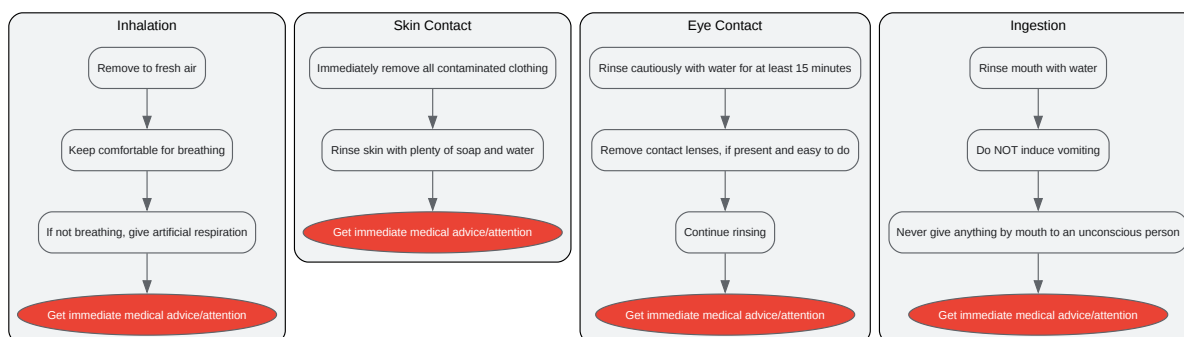
Personal Protective Equipment (PPE): To mitigate the risks associated with handling **3-Chlorobenzyl bromide**, the following PPE is mandatory:

- Eye and Face Protection: Chemical safety goggles and a face shield are essential to protect against splashes and vapors.[1][3]
- Hand Protection: Wear protective gloves.[1][3] Given the corrosive nature of the chemical, gloves made of a resistant material such as Viton or a suitable laminate should be considered.
- Skin and Body Protection: A lab coat, and in situations with a higher risk of splashing, a chemical-resistant apron or suit should be worn.[1][3] Safety shoes are also recommended.[3]
- Respiratory Protection: All handling of **3-Chlorobenzyl bromide** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3][10] In cases of insufficient ventilation, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.[1]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical. Medical attention should be sought immediately in all cases of exposure.[1][3]

Exposure Response Workflow



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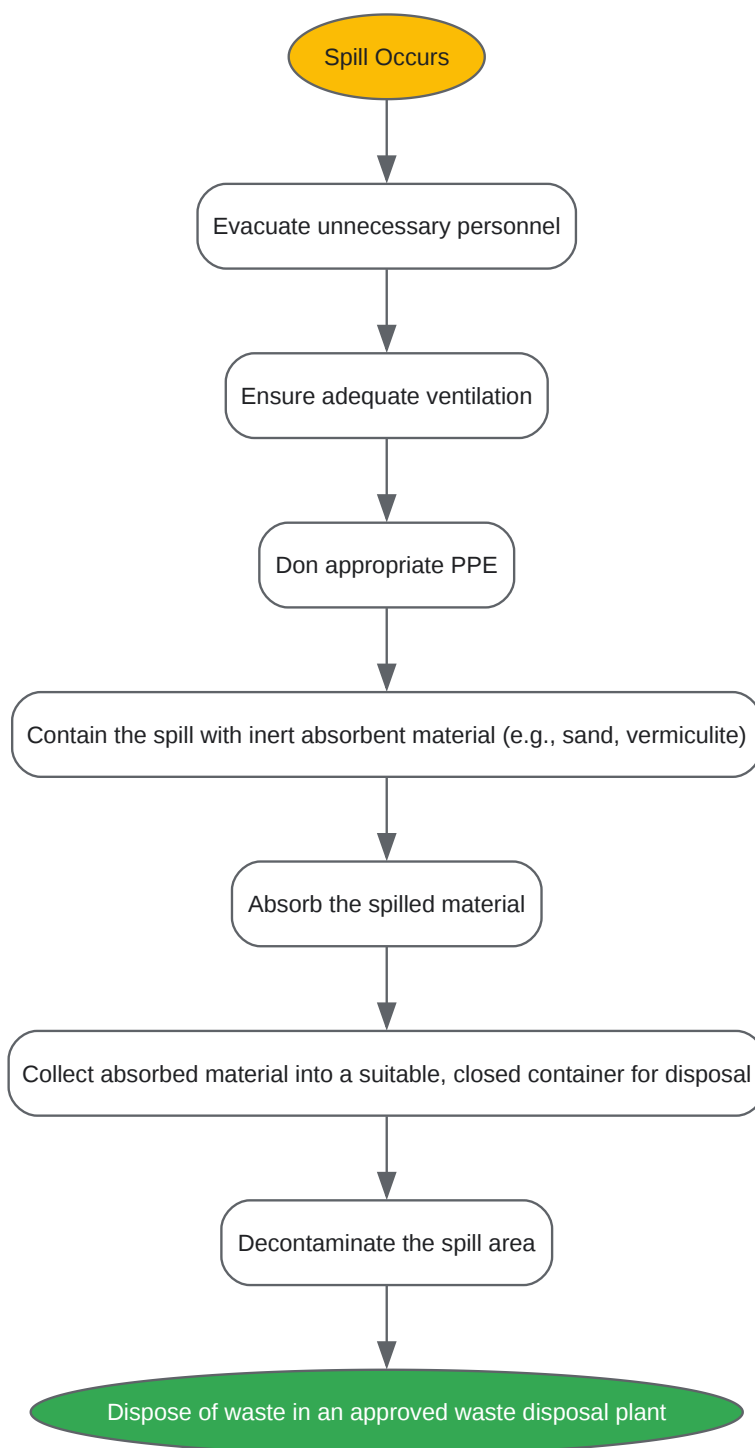
Caption: First aid procedures for **3-Chlorobenzyl bromide** exposure.

- Inhalation: Remove the individual to fresh air and keep them comfortable for breathing.[3] If breathing has stopped, provide artificial respiration.[3] Seek immediate medical attention.[3]
- Skin Contact: Immediately take off all contaminated clothing.[3] Wash the affected area with plenty of soap and water.[3] Seek immediate medical attention.[3]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[3] If contact lenses are present and it is easy to do so, remove them.[3] Continue rinsing and seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting.[3] If the person is conscious, rinse their mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[3]

Spill and Disposal Procedures

Prompt and safe cleanup of spills is essential to prevent exposure and environmental contamination.

Spill Response Workflow



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Caption: Logical workflow for handling a **3-Chlorobenzyl bromide** spill.

Spill Cleanup:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[3]
- Ventilate: Ensure the area is well-ventilated.[3]
- Contain: For a liquid spill, create a dike around the spill using an inert absorbent material such as sand, vermiculite, or a commercial absorbent pad.[1]
- Absorb: Carefully apply the absorbent material to the spill, working from the outside in to prevent spreading.[1]
- Collect: Once the material is fully absorbed, carefully scoop it into a designated, sealable container for hazardous waste.[1]
- Decontaminate: Clean the spill area thoroughly. A detailed decontamination protocol is provided in Section 5.
- Dispose: Dispose of the container with the absorbed spill material and any contaminated cleaning materials as hazardous waste through an approved disposal facility.[3]

Experimental Protocol: Decontamination and Neutralization

While specific, validated decontamination protocols for **3-Chlorobenzyl bromide** are not readily available in the literature, the following procedures are based on the known reactivity of benzyl halides and lachrymators. These should be tested on a small scale in a controlled environment before being implemented for larger-scale decontamination.

5.1. Surface Decontamination

This protocol is for cleaning surfaces contaminated with small amounts of **3-Chlorobenzyl bromide**.

Materials:

- A solution of 5-10% aqueous sodium carbonate or sodium bicarbonate.
- Paper towels or other absorbent materials.

- Appropriate PPE (as listed in Section 2).
- Hazardous waste disposal bags.

Procedure:

- Ensure the contaminated area is well-ventilated, preferably within a fume hood.
- Wearing appropriate PPE, gently wipe the contaminated surface with a paper towel dampened with the sodium carbonate or bicarbonate solution. This will help to hydrolyze the benzyl bromide to the less hazardous 3-chlorobenzyl alcohol.
- Repeat the wiping process with fresh, dampened paper towels at least two more times to ensure thorough decontamination.
- Wipe the surface with a paper towel dampened with water to remove any residual salts.
- Finally, wipe the surface dry with a clean paper towel.
- Place all used paper towels and any other contaminated materials into a hazardous waste bag for proper disposal.

5.2. Neutralization of Bulk Material or Spills

This protocol is for neutralizing larger quantities of **3-Chlorobenzyl bromide**, such as in the case of a spill or for quenching a reaction. The reaction of benzyl halides with amines is a well-established method for their conversion to less hazardous quaternary ammonium salts.

Materials:

- Triethylamine (Et_3N) or a similar non-volatile tertiary amine.
- An inert solvent such as tetrahydrofuran (THF) or acetone.
- A suitable reaction vessel or container for the spill.
- Appropriate PPE.

- Hazardous waste containers.

Procedure:

- In a well-ventilated area and wearing appropriate PPE, contain the spilled **3-Chlorobenzyl bromide**.
- If the spill is neat, dilute it carefully with an equal volume of an inert solvent like THF or acetone to moderate the reaction.
- Slowly and with stirring, add a 1.5 molar excess of triethylamine to the diluted **3-Chlorobenzyl bromide**. The reaction is exothermic, so the addition should be controlled to manage the temperature.
- Allow the mixture to stir for at least one hour to ensure the complete conversion of the benzyl bromide to the corresponding benzyltriethylammonium bromide salt.
- The resulting mixture, containing the quaternary ammonium salt, can then be absorbed onto an inert material like vermiculite or sand.
- The absorbed material should be collected into a sealed container and disposed of as hazardous waste.

Storage and Handling

Proper storage and handling are crucial to prevent accidents and maintain the chemical's integrity.

- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials.[3] The container should be kept tightly closed.[3] **3-Chlorobenzyl bromide** is moisture-sensitive and should be stored under an inert atmosphere if possible.[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents, bases, alcohols, amines, and metals.[1] It also reacts with water.[8]
- Handling: Always handle **3-Chlorobenzyl bromide** in a chemical fume hood.[10] Avoid breathing vapors or mist.[3] Prevent contact with skin and eyes.[3] Emergency eyewash stations and safety showers should be readily accessible in the immediate work area.[3]

Fire and Explosion Hazards

- Fire Hazards: **3-Chlorobenzyl bromide** is a combustible liquid.[7] In the event of a fire, it can decompose to produce toxic and corrosive gases, including carbon oxides, hydrogen bromide, and hydrogen chloride.[3]
- Explosion Hazards: There is a risk of explosion if the container is heated under confinement. [3]
- Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray to extinguish a fire.[3]
- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can safely handle **3-Chlorobenzyl bromide**, minimizing risks and ensuring a secure laboratory environment.

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